Dibromomethane: A Technical Guide to Safe Handling and Storage

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Compound of Interest

Compound Name:	*Dibromomethane*
CAS No.:	*4371-77-1*
Cat. No.:	*B7768877*

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This guide provides comprehensive safety protocols and troubleshooting for researchers, scientists, and drug development professionals working with **dibromomethane** (CH2Br2), also known as methylene bromide. Adherence to these procedures is critical for ensuring laboratory safety and experimental integrity.

Section 1: Understanding the Risks - Hazard Identification

Dibromomethane is a dense, colorless to light amber liquid with a perceptible, sweet odor.[1][2] While a versatile solvent and reagent in organic synthesis, it presents several health and safety hazards that must be managed with appropriate precautions.[3][4]

Key Hazards:

- Toxicity: Harmful if inhaled and toxic if swallowed.[5] Short-term exposure can cause irritation to the respiratory tract, skin, and eyes.[6]

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- Systemic Effects: May cause effects on the central nervous system, blood, liver, and kidneys, potentially leading to impaired functions and drowsiness or dizziness.[5][7]
- Genetic Defects: Suspected of causing genetic defects.[5]
- Aquatic Hazard: Harmful to aquatic life with long-lasting effects.[5][8]

Physical and Chemical Properties of Dibromomethane

Property	Value	Source
CAS Number	74-95-3	[8]
Molecular Formula	CH2Br2	[1]
Molecular Weight	173.83 g/mol	[9]
Appearance	Colorless to yellow liquid	[10]
Density	~2.48 g/mL	[1]
Boiling Point	97 °C	[1]
Melting Point	-52.7 °C	[10]
Vapor Pressure	35 mm Hg @ 20°C	[1]
Solubility in Water	Slightly soluble	[1][10]

Section 2: Core Safety Protocols & FAQs

This section addresses common questions and outlines the essential procedures for the safe handling and storage of **dibromomethane**.

Frequently Asked Questions (FAQs)

Q1: What are the immediate first aid measures in case of exposure?

- Inhalation: Immediately move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[6]

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- Skin Contact: Remove all contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.[6] Seek medical attention if irritation persists.[8]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, including under the eyelids.[8] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious, rinse their mouth with water and have them drink plenty of water.[8] Seek immediate medical attention.[5]

Q2: What Personal Protective Equipment (PPE) is mandatory when working with **dibromomethane**?

At a minimum, the following PPE must be worn:

- Eye and Face Protection: Chemical safety goggles and a face shield.[6]
- Hand Protection: Appropriate chemical-resistant gloves.
- Body Protection: A lab coat or other appropriate protective clothing to prevent skin exposure.[1]
- Respiratory Protection: Work should be conducted in a certified chemical fume hood. If exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge is required.[6][8]

Q3: What are the essential engineering controls for my workspace?

- Ventilation: Always handle **dibromomethane** in a well-ventilated area, preferably within a chemical fume hood to control airborne concentrations.[6]
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[8]

Q4: How should I properly store **dibromomethane**?

- Store in a cool, dry, and well-ventilated area away from incompatible substances.[6]

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- Keep containers tightly closed and protected from moisture and light.[5][6] Due to its tendency to hydrolyze and form acid upon exposure to water, it is crucial to keep the material dry.[6]
- Store locked up or in an area accessible only to authorized personnel.
- Avoid storage in unlined carbon steel containers.[6]

Q5: What materials are incompatible with **dibromomethane**?

Dibromomethane is incompatible with strong oxidizing agents, strong bases, alkali metals (like potassium), aluminum, and magnesium.[11][12][13] It can react violently with potassium.[13][14]

Section 3: Experimental Workflow - A Step-by-Step Protocol

The following is a generalized protocol for using **dibromomethane** as a solvent in a chemical reaction. This protocol should be adapted to the specific requirements of your experiment.

Objective: To use **dibromomethane** as a solvent for a small-scale organic reaction.

Materials:

- **Dibromomethane**
- Reactants A and B
- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser
- Heating mantle
- Nitrogen or Argon gas supply

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- Appropriate work-up and purification equipment

Procedure:

- Preparation:
  - Ensure the fume hood is operational and the sash is at the appropriate height.
  - Don all required PPE (safety goggles, face shield, chemical-resistant gloves, lab coat).
  - Set up the reaction apparatus within the fume hood.
- Dispensing **Dibromomethane**:
  - Measure the required volume of **dibromomethane** in a graduated cylinder.
  - Carefully add the **dibromomethane** to the round-bottom flask containing the magnetic stir bar and reactant A.
- Running the Reaction:
  - Begin stirring the solution.
  - Slowly add reactant B to the flask.
  - If the reaction requires an inert atmosphere, purge the flask with nitrogen or argon.
  - If heating is necessary, attach the condenser and begin circulating coolant.
  - Slowly raise the temperature of the heating mantle to the desired reaction temperature.
- Monitoring and Completion:
  - Monitor the reaction progress using appropriate analytical techniques (e.g., TLC, GC-MS).
  - Once the reaction is complete, turn off the heating mantle and allow the flask to cool to room temperature.
- Work-up and Purification:

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- Quench the reaction as required by your specific procedure.
- Perform the necessary extractions, washes, and drying steps.
- Purify the product using techniques such as chromatography or distillation.

- Waste Disposal:
  - All liquid and solid waste containing **dibromomethane** must be disposed of as hazardous waste in a designated, sealed, and clearly labeled container.[8] Do not empty into drains.[8]

Section 4: Troubleshooting and Emergency Response

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Strong odor of dibromomethane in the lab.	Inadequate ventilation or a spill.	Immediately check for spills. If a spill is found, follow the spill cleanup procedure. Ensure the fume hood is functioning correctly. If the odor persists, evacuate the area and contact your institution's environmental health and safety office.
Skin or eye irritation during handling.	Inadequate PPE or accidental splash.	Immediately follow first aid procedures for skin or eye contact. Review and improve your PPE practices.
Reaction is not proceeding as expected.	Solvent purity or moisture contamination.	Ensure you are using a dry, high-purity grade of dibromomethane. Dibromomethane can hydrolyze in the presence of water, which may affect your reaction.[6]

Emergency Spill Response

The appropriate response to a **dibromomethane** spill depends on its size.

- Alert personnel in the immediate area.
- Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or earth.[6]
- Collect the absorbent material into a suitable, sealed container for hazardous waste disposal.[6]
- Clean the spill area with soap and water.[15]
- Evacuate the immediate area and alert others to evacuate.[15]

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- If it is safe to do so, close the doors to the affected area to contain the vapors.[15]
- Activate the nearest fire alarm to alert emergency services.
- Contact your institution's emergency response team or call 911.[15]
- Provide the following information to emergency responders:
  - Location of the spill
  - Identity of the chemical (**dibromomethane**)
  - Approximate quantity spilled
  - Any injuries that have occurred

Section 5: Visualizing Safety Workflows

Dibromomethane Handling Workflow

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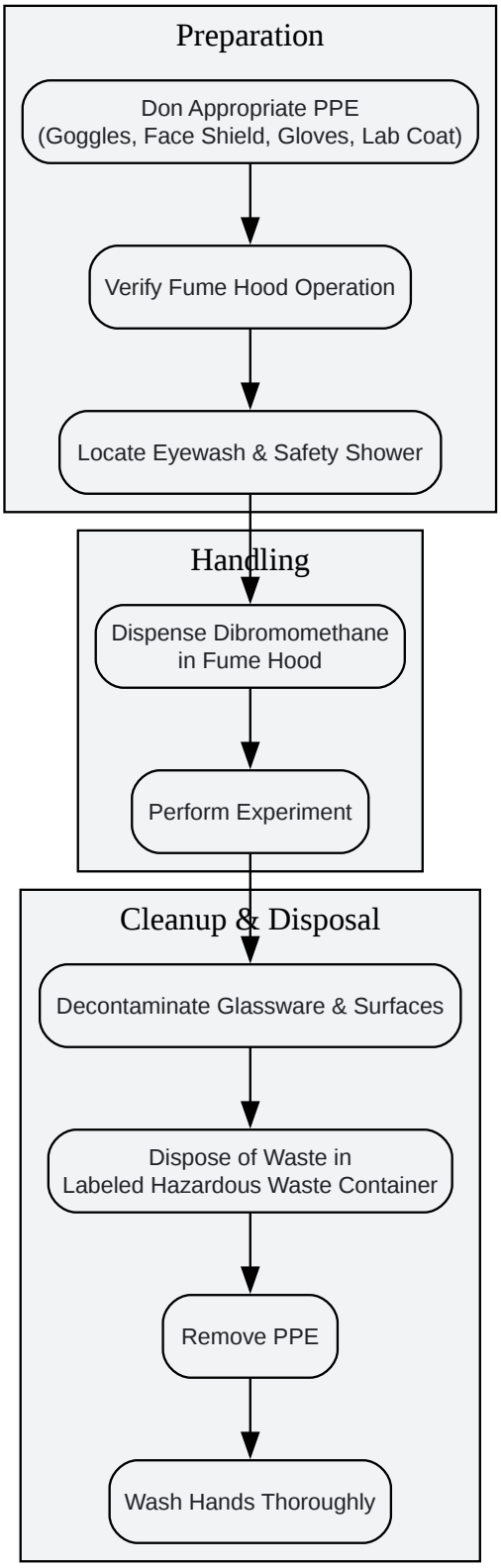

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Caption: Workflow for the safe handling of **dibromomethane**.

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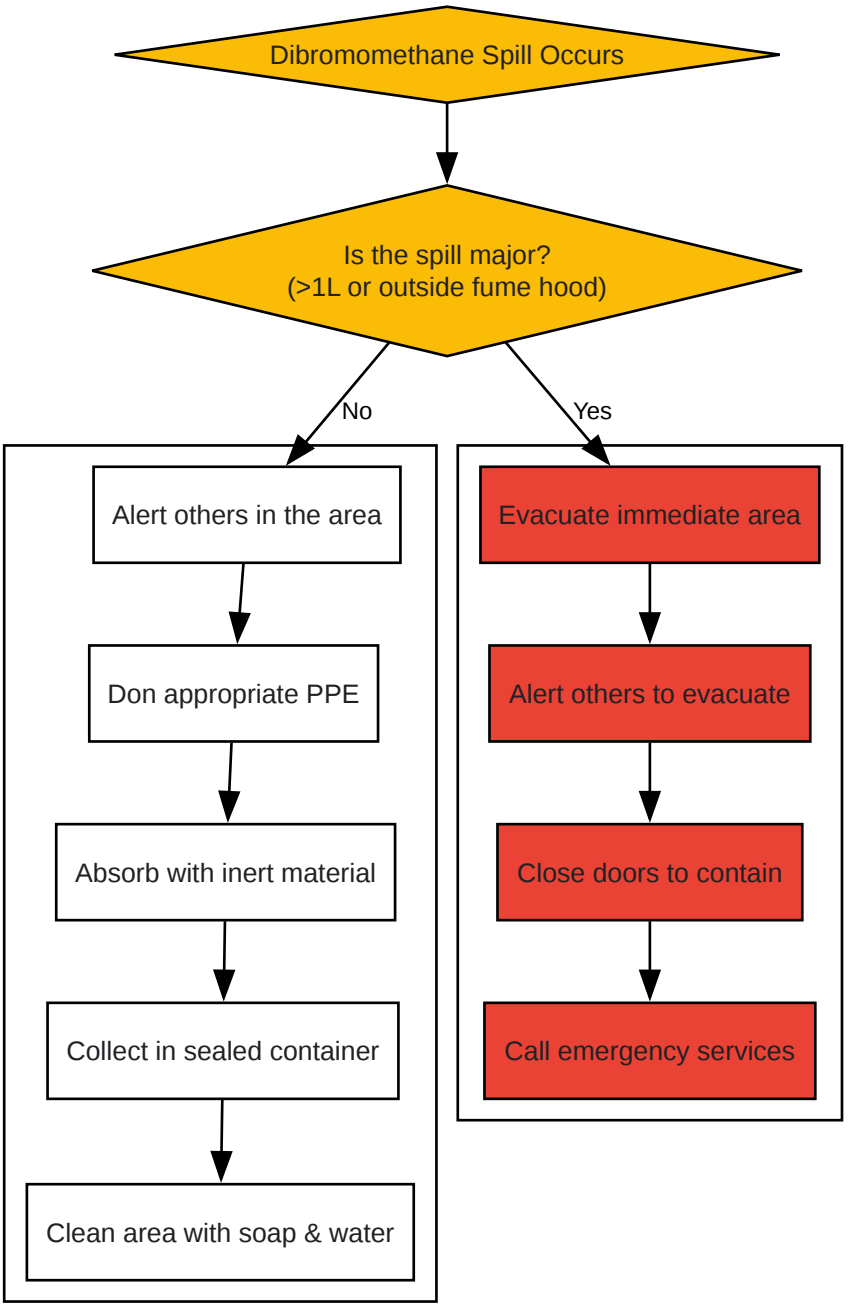
Dibromomethane Spill Response Logic



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Caption: Decision tree for responding to a **dibromomethane** spill.

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